An In-depth Technical Guide to the Physicochemical Properties of Sodium Chloroplatinate

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Compound of Interest

Compound Name:	*Sodium chloroplatinate*
CAS No.:	*1307-82-0*
Cat. No.:	*B074783*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **sodium chloroplatinate**. The information is curated for researchers, scientists, and professionals in drug development who utilize platinum compounds in their work. This document details the structural and chemical characteristics of **sodium chloroplatinate**, presents quantitative data in accessible formats, and outlines methodologies for its characterization.

Introduction

Sodium chloroplatinate, formally known as sodium hexachloroplatinate(IV), is an inorganic compound with the chemical formula $Na_2[PtCl_6]$.[1] It is a key intermediate in platinum chemistry, serving as a precursor for the synthesis of various platinum complexes, including those with therapeutic applications.[2][3] The compound typically exists as a hexahydrate, $Na_2[PtCl_6]\cdot 6H_2O$, which is an orange crystalline solid.[1][2] Its high solubility in water and alcohol makes it a versatile reagent in both academic and industrial research settings.[4][5]

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Physicochemical Properties

The fundamental physicochemical properties of **sodium chloroplatinate** are summarized in the tables below. These tables provide a clear and concise presentation of quantitative data for both the anhydrous and hexahydrated forms of the compound.

General and Chemical Properties

Property	Value (Anhydrous)	Value (Hexahydrate)
Chemical Formula	$Na_2[PtCl_6]$[4]	$Na_2[PtCl_6]\cdot 6H_2O$[5]
Molecular Weight	453.78 g/mol [4]	561.87 g/mol [5]
Appearance	Yellow, hygroscopic crystals[1][4]	Orange crystalline solid[2][6]
CAS Number	16923-58-3[4]	19583-77-8[5]
IUPAC Name	Disodium hexachloroplatinate(2-)[4]	Disodium hexachloroplatinate(2-) hexahydrate

Physical and Spectroscopic Properties

Property	Value
Melting Point	100 °C (decomposes, for hexahydrate)[6]
Density	2.5 g/cm^3[6]
Solubility	Soluble in water and alcohol[4]
UV-Vis Absorption Maximum (in 1 M HCl)	262 nm (ε = 24500)[4]

Experimental Protocols

Detailed methodologies for the characterization of **sodium chloroplatinate** are crucial for reproducible research. The following sections outline the experimental protocols for key analytical techniques.

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Synthesis of Sodium Hexachloroplatinate(IV)

A common method for the preparation of sodium hexachloroplatinate involves the dissolution of platinum metal in aqua regia to form hexachloroplatinic acid, which is then neutralized with sodium chloride.[1]

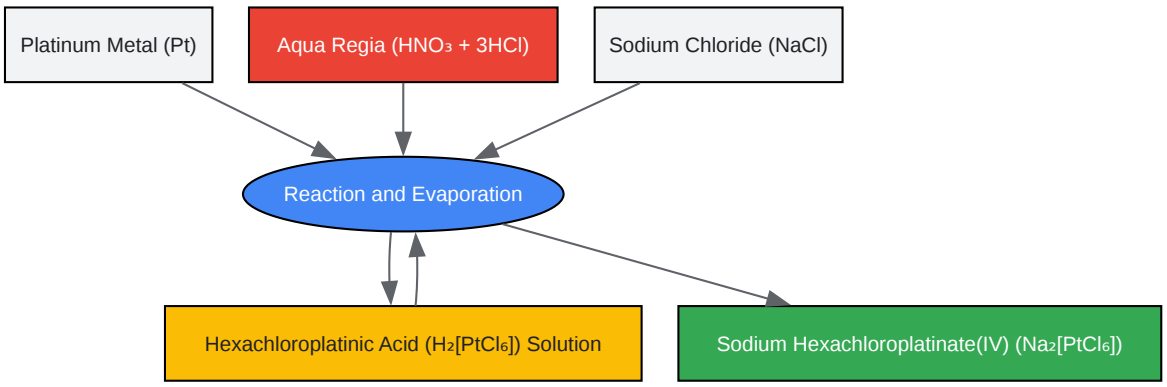


Diagram 1: Synthesis Workflow of Sodium Hexachloroplatinate(IV)

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Diagram 1: Synthesis Workflow of Sodium Hexachloroplatinate(IV)

Protocol:

- Dissolve platinum metal in aqua regia (a mixture of nitric acid and hydrochloric acid in a 1:3 molar ratio). This reaction yields an aqueous solution of hexachloroplatinic acid ($H_2[PtCl_6]$). [1]
- To this solution, add a stoichiometric amount of sodium chloride (NaCl).
- Evaporate the solution to crystallize the sodium hexachloroplatinate salt.[1] The hexahydrate can be converted to the anhydrous form by heating at 110°C.[1]

Characterization Workflow

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A logical workflow for the comprehensive characterization of the synthesized **sodium chloroplatinate** is presented below.

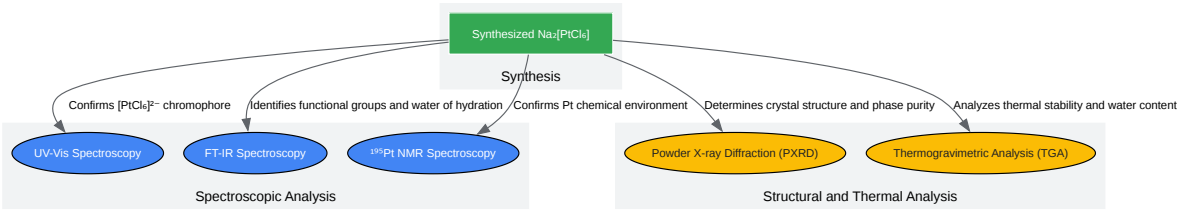


Diagram 2: Characterization Workflow

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Diagram 2: Characterization Workflow

Protocols:

- UV-Visible Spectroscopy: Dissolve a small, accurately weighed sample of **sodium chloroplatinate** in 1 M HCl. Record the UV-Vis spectrum over a suitable wavelength range (e.g., 200-400 nm) to observe the characteristic absorption maximum of the $[PtCl_6]^{2-}$ anion at 262 nm.[4]

- Fourier-Transform Infrared (FT-IR) Spectroscopy: Prepare a sample of the compound as a KBr pellet or a Nujol mull. Record the FT-IR spectrum to identify the Pt-Cl stretching vibrations and, in the case of the hexahydrate, the O-H stretching and bending vibrations of the water molecules.

- ^{195}Pt Nuclear Magnetic Resonance (NMR) Spectroscopy: Dissolve the sample in a suitable solvent, often D_2O. Acquire the ^{195}Pt NMR spectrum. Sodium hexachloroplatinate is a common reference standard for ^{195}Pt NMR.[1][2]

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- Powder X-ray Diffraction (PXRD): Grind a small amount of the crystalline sample to a fine powder. Mount the powder on a sample holder and collect the PXRD pattern to determine the crystal structure and assess phase purity.

- Thermogravimetric Analysis (TGA): Place a known mass of the hexahydrate sample in the TGA instrument. Heat the sample at a constant rate under a controlled atmosphere (e.g., nitrogen) and monitor the mass loss as a function of temperature. This will indicate the temperature at which the water of hydration is lost.[1]

Reactivity and Stability

Sodium chloroplatinate is a stable compound under normal storage conditions, although the anhydrous form is hygroscopic and will readily absorb moisture from the air to form the hexahydrate.[1][4] It is incompatible with strong oxidizing agents.[7] The compound reacts with bases, such as sodium hydroxide, to produce the hexahydroxoplatinate(IV) ion, $[Pt(OH)_6]^{2-}$.[1]

Applications in Research and Development

Sodium chloroplatinate serves as a versatile precursor and catalyst in various applications:

- Catalysis: It is employed as a catalyst in a range of chemical reactions, particularly in organic synthesis.[4][5]

- Nanoparticle Synthesis: The compound is used in the synthesis of platinum nanoparticles, which have applications in catalysis and drug delivery.[5]

- Electrochemistry: It finds use in the development of electrochemical sensors.[5]

- Precursor for Platinum Drugs: **Sodium chloroplatinate** is a starting material for the synthesis of platinum-based therapeutic agents.[2]

- NMR Standard: It is the accepted reference standard for ^{195}Pt NMR spectroscopy.[2]

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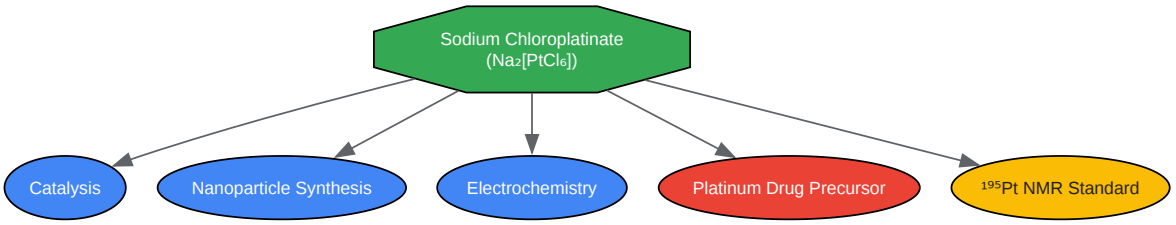


Diagram 3: Applications of Sodium Chloroplatinate

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Diagram 3: Applications of **Sodium Chloroplatinate**

This guide provides a foundational understanding of the physicochemical properties of **sodium chloroplatinate**, essential for its effective use in research and development. The provided data and protocols are intended to support and streamline experimental work involving this important platinum compound.

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